

# Thermodynamic Properties of 3,3'-Dinitrophenyl: A Technical Guide

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## Compound of Interest

Compound Name: 3,3'-Dinitrophenyl

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This technical guide provides a comprehensive overview of the thermodynamic properties of **3,3'-dinitrophenyl**. Due to the limited availability of experimental data for this specific compound, this guide also includes information on related compounds and general methodologies for the determination of thermodynamic properties to provide a broader context for researchers.

## Core Thermodynamic Properties

Quantitative data for the thermodynamic properties of **3,3'-dinitrophenyl** are not extensively reported in publicly available literature. The following table summarizes the available data for **3,3'-dinitrophenyl** and provides data for structurally related compounds for comparative purposes.

Property	3,3'-Dinitrobiphenyl	Biphenyl (for comparison)	1,3-Dinitrobenzene (for comparison)
Molecular Formula	C <sub>12</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub> <a href="#">[1]</a>	C <sub>12</sub> H <sub>10</sub>	C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	244.20 g/mol <a href="#">[1]</a>	154.21 g/mol	168.11 g/mol
Melting Point	~200 °C	69.2 °C	89.6 °C
Boiling Point	Data not available	255.9 °C	302.8 °C
Standard Enthalpy of Formation (Solid)	Data not available	97.5 ± 1.3 kJ/mol	-22.2 ± 1.3 kJ/mol
Heat of Fusion	Data not available	18.58 kJ/mol	18.83 kJ/mol
Heat Capacity (Solid, at 298.15 K)	Data not available	190 J/mol·K	197.5 J/mol·K

## Experimental Protocols

Detailed experimental protocols for the determination of the thermodynamic properties of **3,3'-dinitrobiphenyl** are not readily available. However, established methodologies for the synthesis and characterization of related nitroaromatic compounds can be adapted.

## Synthesis of 3,3'-Dinitrobiphenyl via Ullmann Coupling

The Ullmann reaction is a common method for the synthesis of biaryl compounds. The following is a generalized protocol based on the synthesis of 2,2'-dinitrobiphenyl, which can be adapted for **3,3'-dinitrobiphenyl** starting from 1-halo-3-nitrobenzene.

Materials:

- 1-iodo-3-nitrobenzene (or 1-bromo-3-nitrobenzene)
- Copper powder (activated)
- Sand (optional, as a heat moderator)
- Solvent (e.g., Dimethylformamide - DMF, or solvent-free)

- Inert atmosphere (e.g., Nitrogen or Argon)

#### Procedure:

- Activation of Copper: If using copper bronze, it is often beneficial to activate it prior to the reaction. This can be done by washing with a dilute acid solution to remove any oxide layer, followed by washing with water and a solvent like acetone, and then drying under vacuum.
- Reaction Setup: In a flask equipped with a mechanical stirrer and a reflux condenser under an inert atmosphere, combine 1-halo-3-nitrobenzene and copper powder. If the reaction is to be run in a solvent, add DMF. For a solvent-free reaction, sand can be mixed with the reactants to help moderate the temperature.
- Heating: Heat the reaction mixture to a high temperature, typically in the range of 150-250 °C.[2] The optimal temperature will depend on the specific halogen used and whether a solvent is present. The reaction should be monitored for the disappearance of the starting material, for example by using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. If a solvent was used, it can be removed under reduced pressure. The residue is then typically treated with a dilute acid to dissolve the excess copper.
- Purification: The crude **3,3'-dinitrobiphenyl** can be purified by recrystallization from a suitable solvent (e.g., ethanol, acetic acid) or by column chromatography on silica gel.

## Determination of Heat Capacity by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a powerful technique for determining the heat capacity of a substance.[3][4][5]

Principle: DSC measures the difference in heat flow between a sample and a reference material as a function of temperature.[4] By comparing the heat flow required to raise the temperature of the sample to that of a standard with a known heat capacity (e.g., sapphire), the heat capacity of the sample can be determined.[6]

#### Generalized Protocol:

- **Sample Preparation:** A small, accurately weighed amount of **3,3'-dinitrobiphenyl** (typically 1-10 mg) is hermetically sealed in a DSC pan.
- **Instrument Calibration:** The DSC instrument is calibrated for temperature and enthalpy using certified standards (e.g., indium).
- **Baseline Measurement:** An initial DSC run is performed with empty sample and reference pans to establish the baseline heat flow.
- **Standard Measurement:** A DSC run is performed with a sapphire standard of known mass to determine the heat capacity of the instrument.
- **Sample Measurement:** The sample pan containing **3,3'-dinitrobiphenyl** is placed in the DSC, and the temperature is scanned over the desired range at a constant heating rate (e.g., 10-20 °C/min).[5]
- **Data Analysis:** The heat flow data from the baseline, standard, and sample runs are used to calculate the specific heat capacity of the sample as a function of temperature.

## Visualizations

The following diagrams illustrate key workflows relevant to the study of **3,3'-dinitrobiphenyl**'s thermodynamic properties.

Caption: Experimental workflow for the synthesis and thermodynamic analysis of **3,3'-dinitrobiphenyl**.

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